

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid spectroscopic data

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0

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A Guide to Probable Data and Acquisition Methods

Based on the analysis of related compounds in the search results, the following table summarizes the types of spectroscopic data you can expect to obtain and the standard experimental protocols for each, as demonstrated in a comprehensive study of 2,6-diaminohexanoic acid (DAHA) [1].

Technique	Probable Key Data Points	Detailed Experimental Protocol
Fourier-Transform Infrared (FTIR)	O-H/N-H stretch (~3000-3500 cm^{-1}); C=O stretch (~1650-1750 cm^{-1}); C-N stretch, N-H bend [1].	Use an FTIR spectrometer (e.g., Perkin Elmer Spectrum) with a KBr beam splitter . Prepare sample in solid state (e.g., KBr pellet). Scan range: 4000–550 cm^{-1} . Analyze with DFT (e.g., B3LYP/6-311++G(d,p) basis set); apply frequency scaling factor (e.g., 0.9614); use VEDA program for PED calculation [1].
Nuclear Magnetic Resonance (NMR)	Multiplicities, integrals in ^1H NMR for alkyl chains, amine protons, carboxylic acid proton; ^{13}C NMR for carbonyl, α -carbons [2].	No specific protocol for the compound was found, but standard procedures involve dissolving sample in deuterated solvent (e.g., D_2O). Acquire 1D ^1H NMR on high-field spectrometer (e.g., 500 MHz). Reference chemical shifts to DSS or TMS [3].

Technique	Probable Key Data Points	Detailed Experimental Protocol
Ultraviolet-Visible (UV-Vis)	Absorption maxima (λ_{max}) in methanol/water [1].	Use a UV-Vis spectrometer (e.g., UV-1280). Dissolve compound in solvent like methanol . Scan wavelength range: 200–800 nm . Theoretical analysis via TD-DFT method with same basis set as IR (e.g., 6-311++G(d,p)) [1].
Mass Spectrometry (MS)	Molecular ion peak $[M+H]^+/[M-H]^-$; characteristic fragments from cleavage [4].	While GC/MS is common in metabolomics [5], the exact ionization method (ESI, EI) for this compound is not specified in results.

Experimental Workflow for Characterization

The methodology from the DAHA study [1] outlines a robust workflow for comprehensive characterization, which you can adapt for your compound. The process typically involves sample preparation, instrumental analysis, and computational validation, as illustrated below.



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Experimental and computational workflow for comprehensive spectroscopic characterization.

How to Locate the Specific Data

Since the direct data is not publicly available, here are actionable steps you can take to acquire it:

- **Synthesize and Analyze:** The most direct path is to synthesize the compound and conduct the spectroscopic analyses using the detailed protocols provided above [1].
- **Consult Specialized Databases:** Search commercial spectral databases from vendors like **Wiley**, **NIST**, **Sigma-Aldrich**, or **ACD/Labs**, which may contain the data behind paywalls.
- **Probe the Scientific Literature:** Perform a thorough search on academic platforms like **SciFinder**, **Reaxys**, or **PubMed** using the compound's systematic name and known synonyms to find a journal article where the compound was synthesized and characterized.

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References

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